

Application Note & Protocol: Preparation and Proper Storage of Tribromoethanol (Avertin®) Stock Solution

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Compound of Interest

Compound Name: *Tribromoethanol*

Cat. No.: *B1683020*

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Abstract

Tribromoethanol, widely known by its former trade name Avertin®, is an injectable anesthetic commonly used for short-term surgical procedures in laboratory rodents. The safety and efficacy of **tribromoethanol** are entirely dependent on the meticulous preparation and storage of the anesthetic solution. Improper handling leads to its degradation into highly toxic byproducts—dibromoacetaldehyde and hydrobromic acid—which can cause severe peritonitis, intestinal ileus, and mortality in animals.[1][2][3] This guide provides a detailed, scientifically-grounded protocol for preparing a stable **tribromoethanol** stock solution and outlines critical procedures for its storage and quality control to ensure animal welfare and the integrity of research outcomes.

Introduction: The Imperative of Chemical Stability

2,2,2-Tribromoethanol is a halogenated alcohol that induces general anesthesia by acting as a positive allosteric modulator of GABA-A and glycine receptors, enhancing inhibitory neurotransmission.[4] For administration, it is dissolved in tert-amyl alcohol (2-methyl-2-butanol) to form a concentrated stock solution, which is then diluted to a working concentration with a sterile physiological diluent.

The stability of the **tribromoethanol** molecule is paramount. It is susceptible to degradation when exposed to heat, light, and oxygen.[2][5] This degradation pathway is irreversible and

yields two principal toxic compounds:

- Dibromoacetaldehyde: A potent tissue irritant.
- Hydrobromic Acid (HBr): A strong acid that causes a significant drop in the solution's pH.

The administration of a degraded solution is a primary cause of adverse events.[\[3\]](#)[\[6\]](#) The resulting acidic and irritating solution can lead to severe chemical peritonitis.[\[6\]](#)[\[7\]](#) Therefore, adherence to strict preparation and storage protocols is a fundamental requirement for the ethical and valid use of this compound in research.

Chemical Degradation Pathway

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